

The Antitumor Antibiotic Baumycin C1: A Technical Overview

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Compound of Interest

Compound Name: *Baumycin C1*

Cat. No.: *B1284055*

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Introduction

Baumycin C1 is an anthracycline antibiotic belonging to the daunorubicin family, a class of potent chemotherapeutic agents. It is a natural product synthesized by the bacterium *Streptomyces coeruleorubidus*. While the baumycin complex, which includes several related compounds (A1, A2, B1, B2, C1, and C2), has been identified, detailed public research specifically elucidating the antitumor properties and mechanism of action of **Baumycin C1** is limited. This guide provides a summary of the available information and outlines general methodologies and potential mechanisms of action based on its classification as a daunorubicin analogue.

Chemical and Physical Properties

Property	Value
CAS Number	63084-42-4[1]
Molecular Formula	C ₂₈ H ₂₉ NO ₁₁ [2]
Family	Anthracycline Antibiotics (Daunorubicin derivatives)[3]
Source	<i>Streptomyces coeruleorubidus</i> [4]

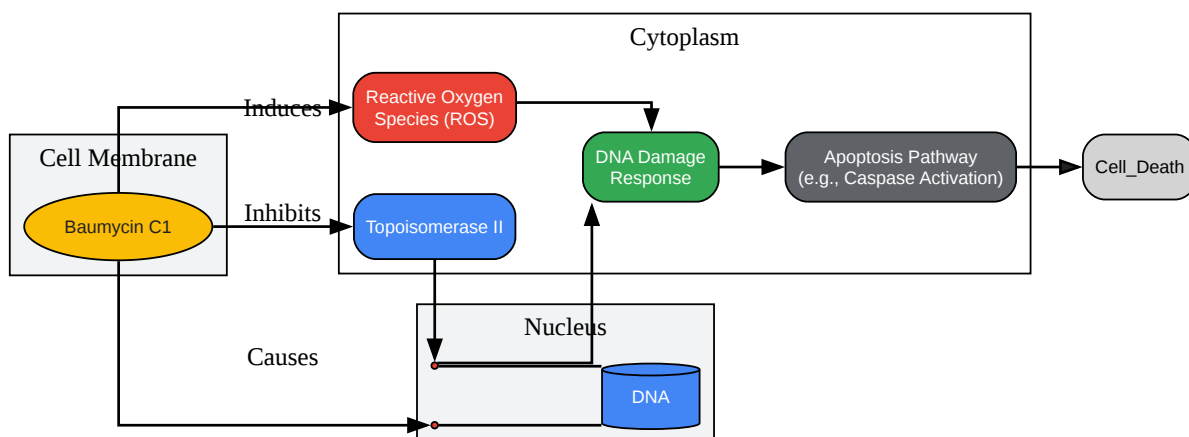
Putative Antitumor Mechanism of Action

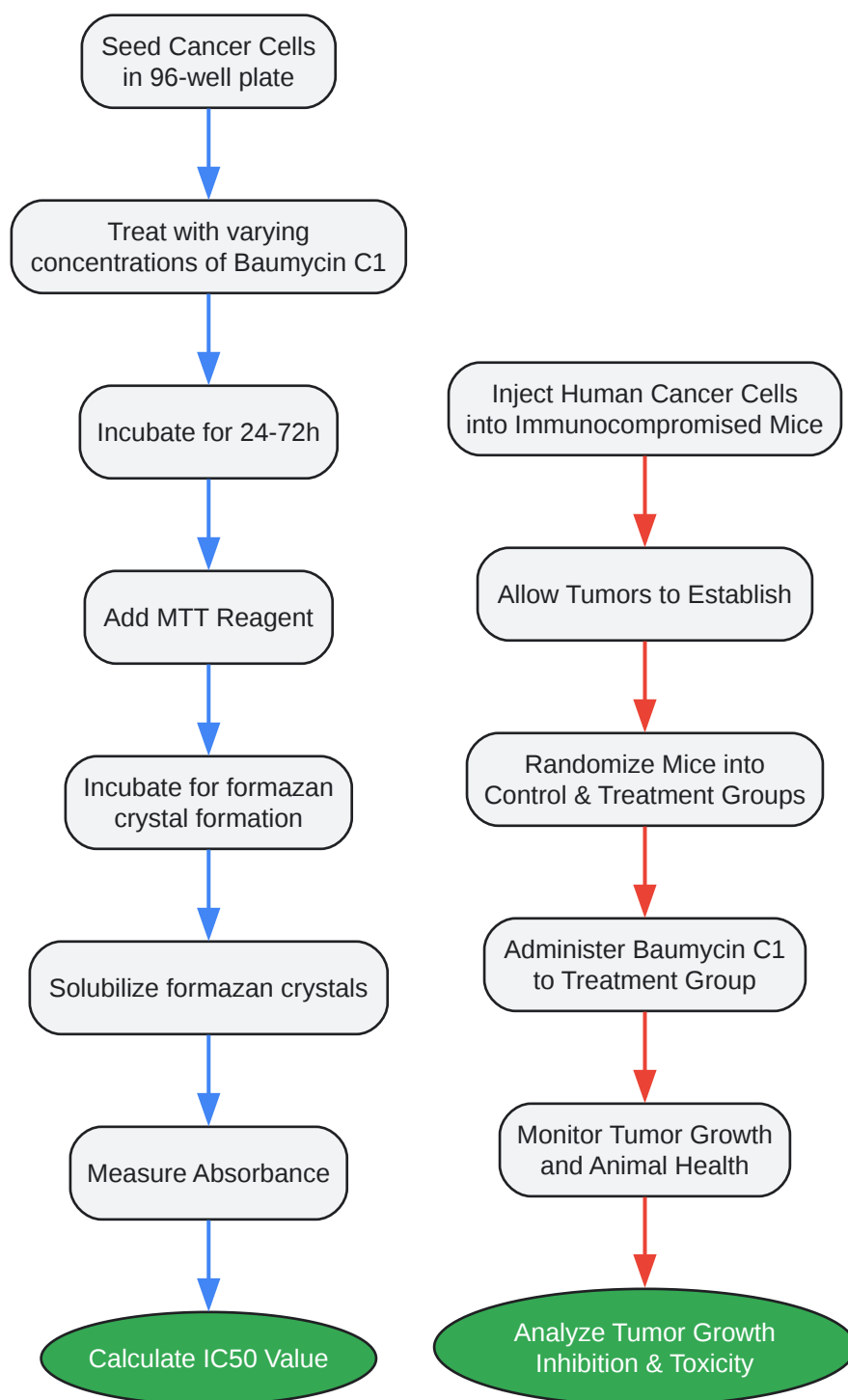
As a daunorubicin analogue, **Baumycin C1** is presumed to share a similar mechanism of antitumor activity. The primary modes of action for daunorubicin and related anthracyclines involve:

- **DNA Intercalation:** Anthracyclines insert themselves between the base pairs of DNA, thereby obstructing the processes of DNA replication and transcription. This disruption leads to the inhibition of cell proliferation and the induction of cell death in rapidly dividing cancer cells.
- **Topoisomerase II Inhibition:** These compounds are known to form a stable complex with DNA and the enzyme topoisomerase II. This stabilization prevents the re-ligation of DNA strands after they have been cleaved by the enzyme, leading to double-strand breaks in the DNA. The accumulation of these breaks triggers apoptotic cell death.
- **Generation of Reactive Oxygen Species (ROS):** Anthracyclines can undergo redox cycling, leading to the production of free radicals. This increase in oxidative stress can damage cellular components, including DNA, proteins, and lipids, contributing to cytotoxicity.

Potential Signaling Pathways Involved

Based on the known mechanisms of anthracyclines, **Baumycin C1** could potentially modulate several critical signaling pathways involved in cancer cell proliferation and survival. A hypothetical signaling pathway is depicted below.





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